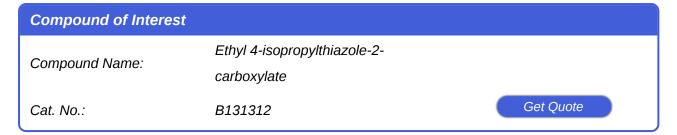


Ethyl 4-isopropylthiazole-2-carboxylate: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a comprehensive overview of the safety and handling precautions for **Ethyl 4-isopropylthiazole-2-carboxylate** (CAS No. 156589-82-1). The information presented is intended for use by professionals in research and drug development who may be handling this compound. This document synthesizes available safety data for the specified compound and structurally related thiazole derivatives to provide a thorough understanding of its potential hazards and the necessary precautions for its safe use.

Chemical and Physical Properties

Ethyl 4-isopropylthiazole-2-carboxylate is a substituted thiazole derivative. The thiazole ring is a common scaffold in medicinal chemistry, and its derivatives are known for a wide range of biological activities.[1][2][3][4] While specific, experimentally determined physical and chemical properties for this exact compound are limited, data for the closely related isomer, Ethyl 2-isopropylthiazole-4-carboxylate, and other thiazole derivatives provide valuable insights.



Property	Value	Source/Comment
Chemical Name	Ethyl 4-isopropylthiazole-2- carboxylate	-
CAS Number	156589-82-1	[5]
Molecular Formula	C9H13NO2S	[6]
Molecular Weight	199.27 g/mol	[6]
Physical Form	Solid	Inferred from similar compounds[7]
Flash Point	Not Applicable	For the solid isomer, Ethyl 2- isopropylthiazole-4- carboxylate[7]
Storage Class	Combustible Solids (Code 11)	For the solid isomer, Ethyl 2- isopropylthiazole-4- carboxylate[7]

Hazard Identification and Toxicological Profile

A comprehensive toxicological profile for **Ethyl 4-isopropylthiazole-2-carboxylate** is not readily available. However, based on the known hazards of other thiazole derivatives, it is prudent to handle this compound with care, assuming it may possess similar hazardous properties.

General Hazards of Thiazole Derivatives:

- Skin and Eye Irritation: Many thiazole compounds are known to cause skin and serious eye irritation.[8]
- Harmful if Swallowed or Inhaled: Acute toxicity is a potential concern, and inhalation of dust or vapors should be avoided.[8][9]

Quantitative Toxicological Data (for related compounds):



Specific LD50 and LC50 data for **Ethyl 4-isopropylthiazole-2-carboxylate** are not available. The following table presents data for other chemical compounds to provide context for potential toxicity, but it should be noted that these values may not be representative of the target compound.

Compound	LD50 (Oral, Rat)	LD50 (Dermal, Rat)	Source
Ethyl 4-nitrobenzoate	2660 mg/kg	Not Available	[10]
Ethyl-4-bromophenyl- carbamate	300 - 2000 mg/kg	>5000 mg/kg	[11]
Ethyl-4-chlorophenyl-carbamate	300 - 2000 mg/kg	>5000 mg/kg	[11]

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment should be worn when handling **Ethyl 4-isopropylthiazole-2-carboxylate**.



PPE Category	Specification	Purpose
Eye and Face Protection	Safety goggles with side- shields or a face shield conforming to EU EN166 or NIOSH (US) standards.	To protect eyes from splashes and dust.[12]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use.	To prevent skin contact.[8][12]
Body Protection	Laboratory coat, long-sleeved, and properly fastened.	To protect skin and clothing from contamination.[8]
Respiratory Protection	To be used in a well-ventilated area or a chemical fume hood. If dust or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.	To prevent inhalation of potentially harmful dust or vapors.[12]
Foot Protection	Closed-toe shoes.	To protect feet from spills.

Experimental Protocols and Handling Procedures

Adherence to strict experimental protocols is essential for the safe handling of **Ethyl 4-isopropylthiazole-2-carboxylate**.

General Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[12]
- Avoid contact with skin and eyes.[12]
- Avoid the formation of dust and aerosols.[12]
- Use non-sparking tools to prevent ignition.[12]
- · Wash hands thoroughly after handling.



• Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a cool, dry, and well-ventilated place.
- · Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, carefully sweep or scoop the material into a designated hazardous waste container, avoiding dust generation. For liquid spills, use an inert absorbent material.
- Decontaminate: Clean the spill area with a suitable solvent, and collect all cleaning materials as hazardous waste.
- Report: Report the spill to the appropriate environmental health and safety (EHS) department.

Waste Disposal

- Dispose of Ethyl 4-isopropylthiazole-2-carboxylate and any contaminated materials as hazardous waste.
- All waste must be handled in accordance with local, state, and federal regulations.[13]
- Contact a licensed professional waste disposal service for final disposal.[14]

First Aid Measures



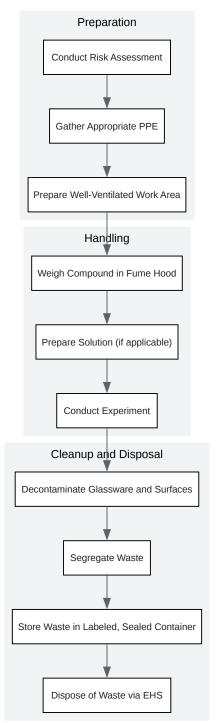
In case of exposure to **Ethyl 4-isopropylthiazole-2-carboxylate**, follow these first aid measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[12]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[12]

Visualized Workflows and Relationships

The following diagrams illustrate key workflows and logical relationships for the safe handling and disposal of **Ethyl 4-isopropylthiazole-2-carboxylate**.



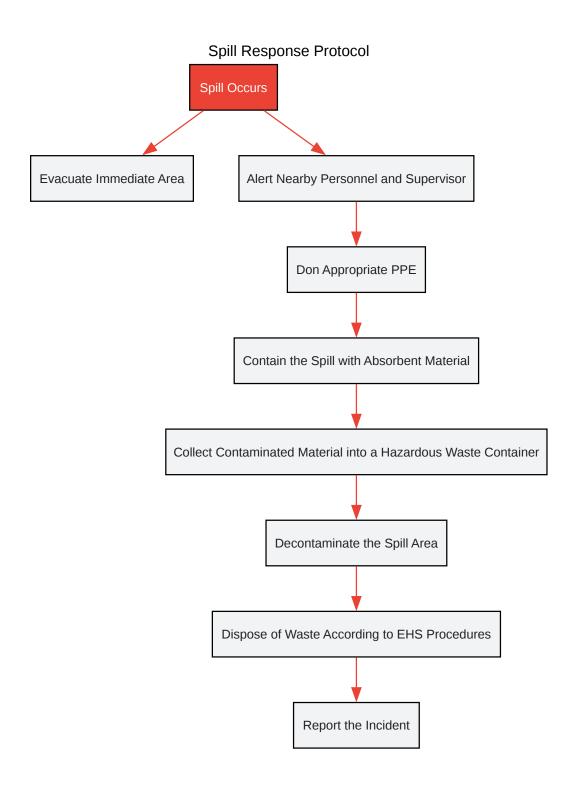


Safe Handling Workflow for Ethyl 4-isopropylthiazole-2-carboxylate

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Caption: General workflow for the safe handling of **Ethyl 4-isopropylthiazole-2-carboxylate**.

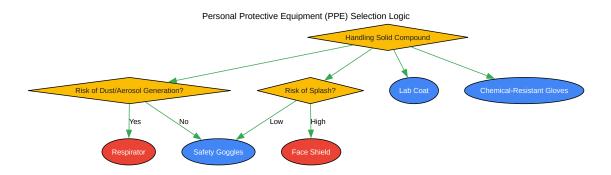




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Caption: Step-by-step protocol for responding to a spill of **Ethyl 4-isopropylthiazole-2-carboxylate**.



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Caption: Decision logic for selecting appropriate PPE when handling **Ethyl 4-isopropylthiazole-2-carboxylate**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS). All laboratory personnel should be trained in safe handling procedures and should consult the most up-to-date safety information available from the supplier and their institution's environmental health and safety department before handling this compound.

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